

An In-depth Technical Guide to the Physicochemical Properties of Alpha-Lipoic Acid

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Compound of Interest

Compound Name: *alpha Lipoic acid*

Cat. No.: *B1663570*

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For Researchers, Scientists, and Drug Development Professionals

Alpha-lipoic acid (ALA), also known as thioctic acid, is a naturally occurring organosulfur compound synthesized in plants and animals, where it functions as an essential cofactor for mitochondrial dehydrogenase complexes.[1] Recognized for its potent antioxidant properties, ALA has garnered significant attention in the fields of medicine and drug development.[2] Its unique ability to dissolve in both aqueous and lipid environments allows it to exert its effects in both the cytoplasm and cellular membranes, a characteristic that distinguishes it from many other antioxidants.[3] This guide provides a comprehensive overview of the core physicochemical properties of alpha-lipoic acid, details its involvement in key biological signaling pathways, and outlines standard experimental protocols for its analysis.

Core Physicochemical Characteristics

Alpha-lipoic acid is a chiral molecule existing as two enantiomers, (R)-(+)-lipoic acid (RLA) and (S)-(-)-lipoic acid (SLA).[4] The R-enantiomer is the naturally occurring form and acts as a vital cofactor in enzymatic reactions.[5] Commercially, ALA is often available as a racemic mixture of the two.[4] Its structure, featuring a dithiolane ring and a carboxylic acid side chain, dictates its chemical and physical behaviors.

Quantitative Physicochemical Data

The fundamental physicochemical properties of alpha-lipoic acid (racemic mixture unless otherwise specified) are summarized in the table below for easy reference and comparison.

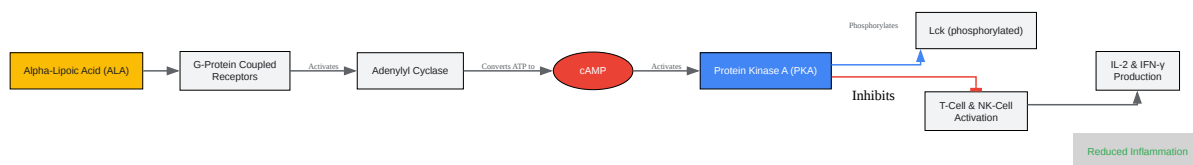
Property	Value	Citations
IUPAC Name	5-(1,2-dithiolan-3-yl)pentanoic acid	[6][7]
Synonyms	Thioctic Acid, DL-6,8-Dithiooctanoic acid, 1,2-Dithiolane-3-valeric acid	[8]
Molecular Formula	C ₈ H ₁₄ O ₂ S ₂	[4][8][9]
Molecular Weight	206.32 g/mol	[4][8][10]
Appearance	Yellow, crystalline powder or needle-like crystals	[4][11][12][13]
Melting Point	60-62 °C	[6][11][13][14]
Boiling Point	160-165 °C	[6][11]
Solubility	- Water: Practically insoluble / Very slightly soluble (0.24 g/L) - Organic Solvents: Freely soluble in methanol; Soluble in ethanol, DMSO, chloroform, diethyl ether.	[5][7][11][13][15][16]
pKa	Weakly acidic	[17]
LogP (Octanol/Water)	2.1	[7][18]
UV-Vis Absorption (λ _{max})	~330-334 nm (characteristic peak due to the dithiolane ring), ~203-215 nm	[5][19][20][21][22]

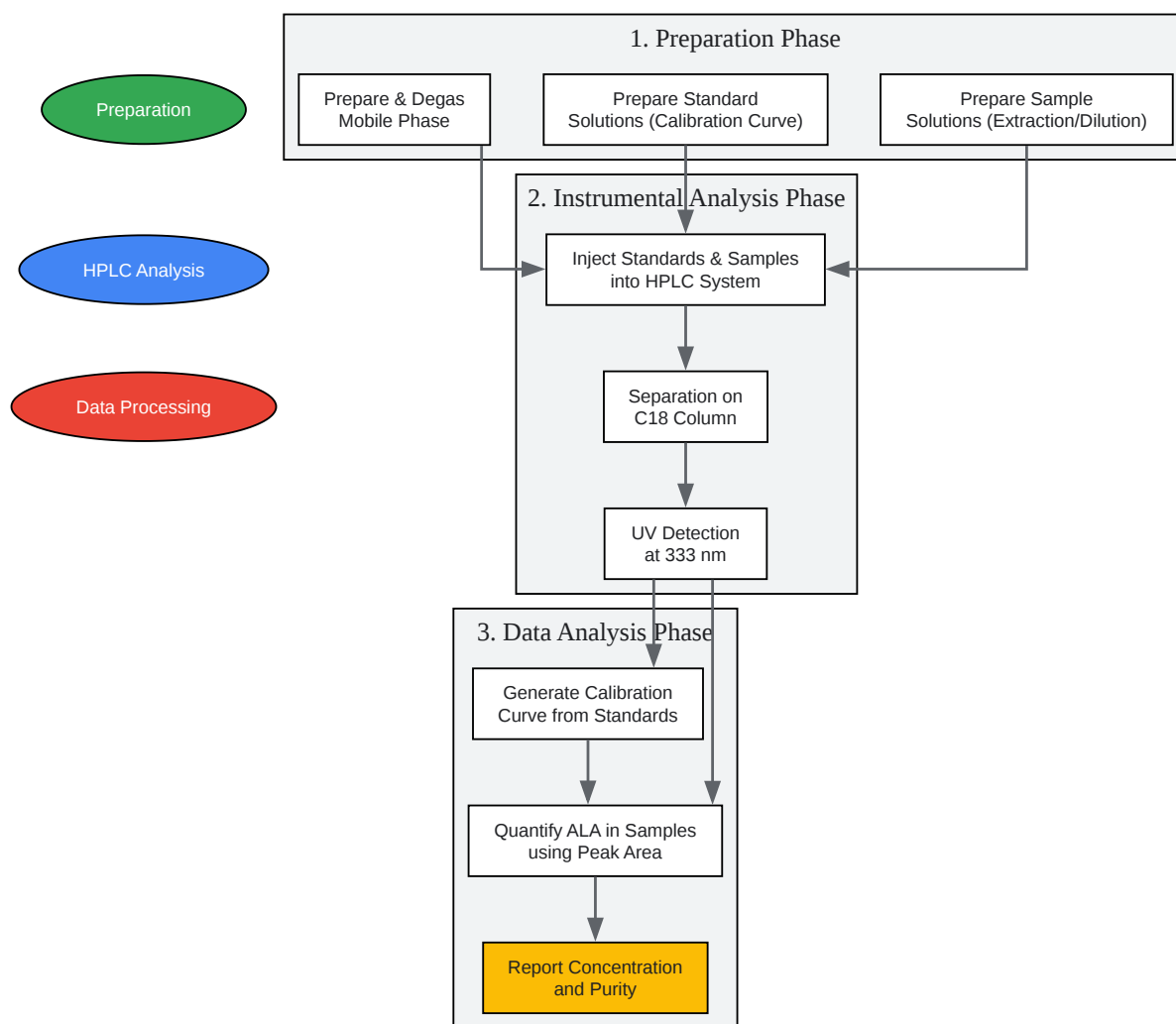
Biological Signaling Pathways

Alpha-lipoic acid and its reduced form, dihydrolipoic acid (DHLA), form a potent redox couple that influences several key signaling pathways. This pair is often called the "antioxidant of antioxidants" due to its ability to regenerate other endogenous antioxidants.[3]

Antioxidant and Anti-inflammatory Signaling

ALA exerts significant anti-inflammatory and antioxidant effects, primarily through the cAMP/PKA signaling cascade. By stimulating cAMP production, ALA can activate Protein Kinase A (PKA), which in turn modulates the expression of inflammatory cytokines. For instance, PKA activation has been shown to inhibit the production of pro-inflammatory IL-2 and IFN-gamma while potentially increasing the synthesis of anti-inflammatory IL-10.[\[23\]](#)[\[24\]](#) This mechanism underlies its therapeutic potential in inflammatory and autoimmune conditions.[\[23\]](#)





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